

# A Technical Guide to Formamide-d3: Sourcing and Application for Researchers

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## Compound of Interest

Compound Name: Formamide-d3

Cat. No.: B1339750

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For researchers, scientists, and drug development professionals, the selection of high-purity isotopic compounds is a critical step in ensuring the accuracy and reproducibility of experimental results. **Formamide-d3** (DCOND2), a deuterated isotopologue of formamide, serves as an essential solvent and reagent in a variety of advanced analytical techniques. This guide provides an in-depth overview of reliable suppliers, current pricing, and key applications of **Formamide-d3**, with a focus on its utility in nuclear magnetic resonance (NMR) spectroscopy and mass spectrometry (MS) for structural biology and drug discovery.

## Applications in Research and Drug Development

**Formamide-d3** is primarily utilized in research settings where the presence of hydrogen atoms would interfere with the analytical signal. Its deuterated nature makes it an invaluable tool in several key areas:

- **NMR Spectroscopy:** In proton ( $^1\text{H}$ ) NMR, the signals from hydrogen atoms in a solvent can overwhelm the signals from the analyte. By replacing hydrogen with deuterium, **Formamide-d3** provides a "silent" solvent background, allowing for the clear observation of the signals from the molecule of interest. This is crucial for the structural elucidation of proteins, nucleic acids, and small molecule drug candidates.
- **Hydrogen-Deuterium Exchange Mass Spectrometry (HDX-MS):** This powerful technique is used to study protein dynamics and conformational changes. Proteins are exposed to a deuterated solvent, and the rate of hydrogen-deuterium exchange on the protein backbone is measured by mass spectrometry. **Formamide-d3** can be a component of the solutions used

in these experiments, which provide insights into protein folding, binding interfaces, and the effects of drug binding.

- **RNA Stabilization:** Formamide is known to be an effective RNA stabilizer in gel electrophoresis by deionizing the RNA.<sup>[1]</sup> The deuterated version can be used when subsequent analysis, such as NMR, is required.
- **Solvent for Polar Molecules:** Similar to its non-deuterated counterpart, **Formamide-d3** is an excellent solvent for a wide range of polar organic molecules and some inorganic salts.<sup>[1]</sup>

## Reliable Suppliers and Current Pricing for Formamide-d3

The selection of a reliable supplier for **Formamide-d3** is paramount to ensure high isotopic purity and chemical purity, which are critical for sensitive analytical applications. Below is a summary of reputable suppliers and their current pricing. Please note that prices are subject to change and may vary based on institutional contracts and promotions.

Supplier	Product Name	Purity (Atom % D)	Quantity	CAS Number	Price (USD)
Sigma-Aldrich (Merck)	Formamide-d3	98	5 g	43380-64-9	\$875.00 (Web-Only Promotion)
98	1 g	43380-64-9	Contact for pricing		
CP Lab Safety	Formamide-d3, min 98 atom% D	≥98	5 g	43380-64-9	\$1,407.50 - \$1,560.79
Cambridge Isotope Laboratories, Inc. (CIL)	FORMAMIDE (D3, 98%)	98	5 g	43380-64-9	Sign in for price
(Distributed by Fisher Scientific)					
Eurisotop	FORMAMIDE (D3, 98%)	98	5 g	43380-64-9	€1,133.00

## Experimental Protocol: A Generalized Workflow for Sample Preparation for NMR Spectroscopy

The following is a generalized protocol for the preparation of a sample for NMR analysis using a deuterated solvent like **Formamide-d3**. The specific steps may vary depending on the analyte and the specific NMR experiment.

Objective: To prepare a solution of a compound of interest in **Formamide-d3** for NMR analysis to determine its structure.

Materials:

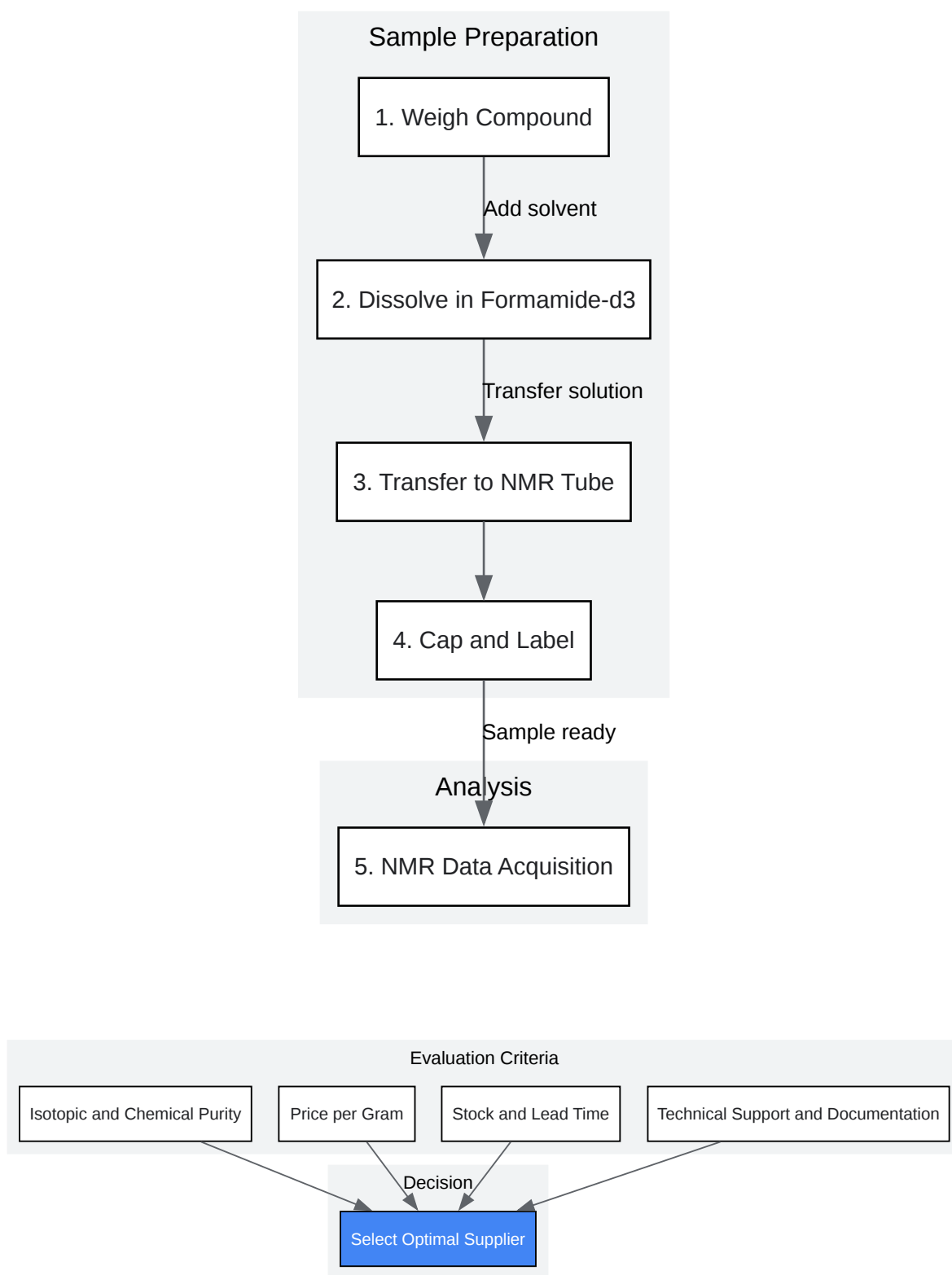
- Compound of interest (e.g., a purified protein or a small molecule)

- **Formamide-d3** ( $\geq 98$  atom % D)
- NMR tube
- Pipettes
- Vortex mixer
- Centrifuge (optional)

Methodology:

- Determine the required concentration: Calculate the mass of the compound needed to achieve the desired concentration for the NMR experiment. This will depend on the sensitivity of the NMR spectrometer and the molecular weight of the compound.
- Weigh the compound: Accurately weigh the required amount of the compound and place it in a clean, dry vial.
- Add **Formamide-d3**: Using a pipette, add the appropriate volume of **Formamide-d3** to the vial to dissolve the compound.
- Ensure complete dissolution: Gently swirl or vortex the vial to ensure the compound is completely dissolved. If necessary, gentle heating or sonication can be used, provided the compound is stable under these conditions.
- Transfer to NMR tube: Carefully transfer the solution to a clean NMR tube.
- Remove any particulates: If the solution is not clear, it can be centrifuged to pellet any insoluble material before transferring the supernatant to the NMR tube.
- Cap and label: Securely cap the NMR tube and label it clearly with the sample information.
- Acquire NMR data: The sample is now ready for data acquisition on an NMR spectrometer.

Below is a diagram illustrating this experimental workflow.



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## References

- 1. Formamide - Wikipedia [en.wikipedia.org]
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